

Application Notes and Protocols for NCT-58 in Cell Culture

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Compound of Interest

Compound Name: **IR-58**

Cat. No.: **B12363410**

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Introduction

NCT-58 is a potent inhibitor of Heat Shock Protein 90 (HSP90), a molecular chaperone crucial for the stability and function of numerous client proteins involved in cancer cell growth, survival, and proliferation. By binding to the C-terminus of HSP90, NCT-58 disrupts its interaction with the co-chaperone PP1, leading to the destabilization and subsequent degradation of key oncoproteins such as HER2 and Akt.^[1] This mechanism ultimately inhibits pro-survival signaling pathways and induces apoptosis in cancer cells.^[1] These application notes provide detailed protocols for investigating the effects of NCT-58 in a cell culture setting.

Quantitative Data Summary

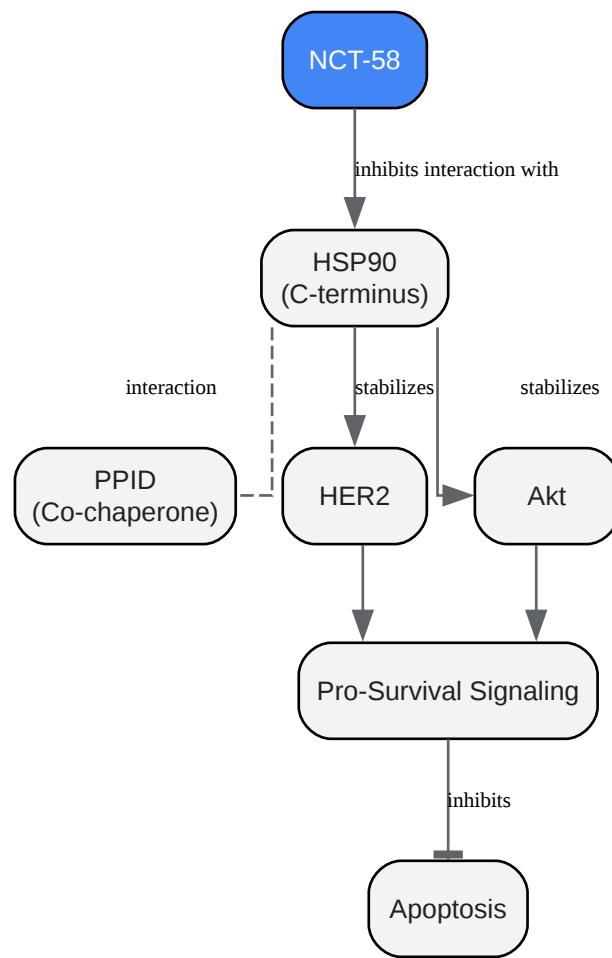
The following table summarizes the inhibitory concentration (IC₅₀) values of a compound designated as "58b" from a broader chemical series, which may provide context for the potency of similar compounds. It is important to note that these values may not directly correspond to NCT-58 but are presented here for reference.

Cell Line	IC50 (µM)	Mechanism of Action	Cell Cycle Arrest	Target
A549	15.6 ± 1.2	2A /anti-metastasis	G2/M and S-phase	Mitochondria
HeLa	11.3 ± 0.1	2A /anti-metastasis	G2/M and S-phase	Mitochondria
HepG2	11.8 ± 3.6	2A /anti-metastasis	G2/M and S-phase	Mitochondria
BEAS-2B (N)	14.0 ± 2.1	2A /anti-metastasis	G2/M and S-phase	Mitochondria

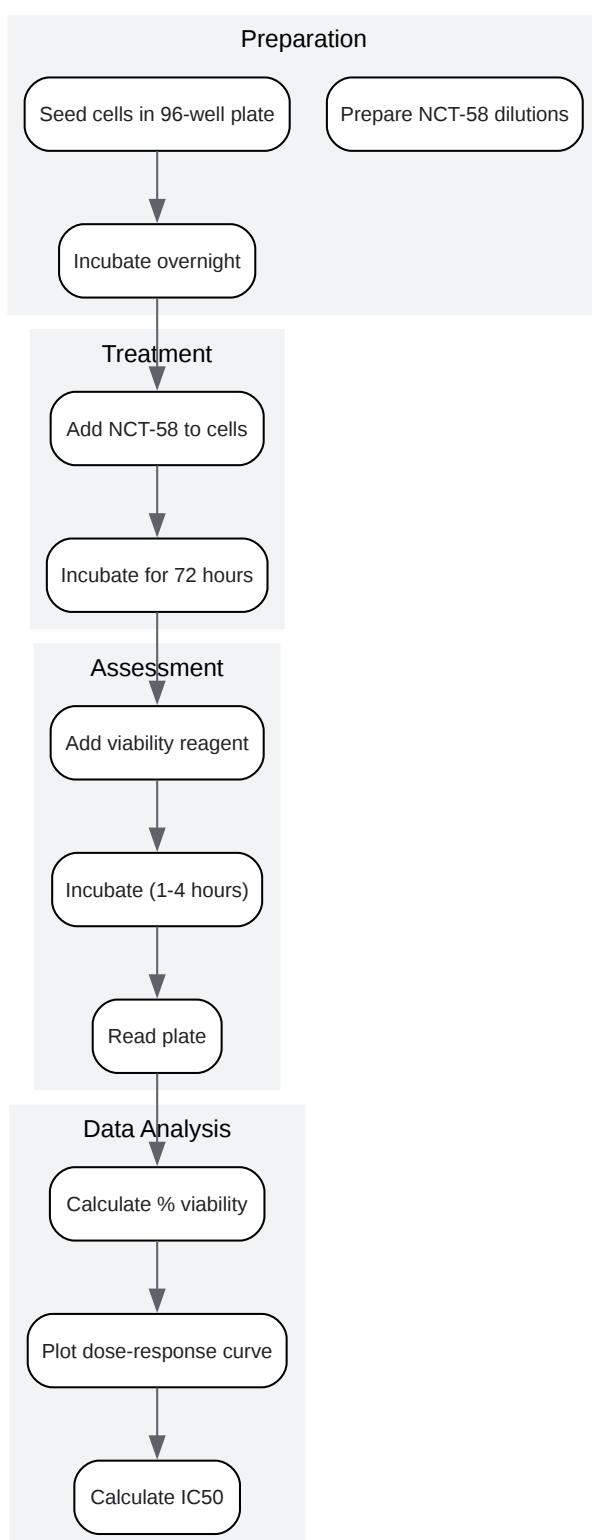
Signaling Pathway

The diagram below illustrates the proposed mechanism of action for NCT-58.

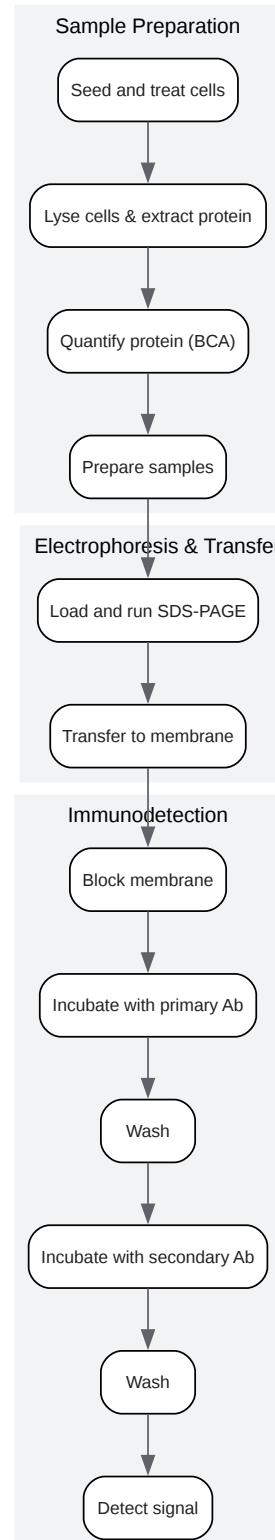
NCT-58 Mechanism of Action



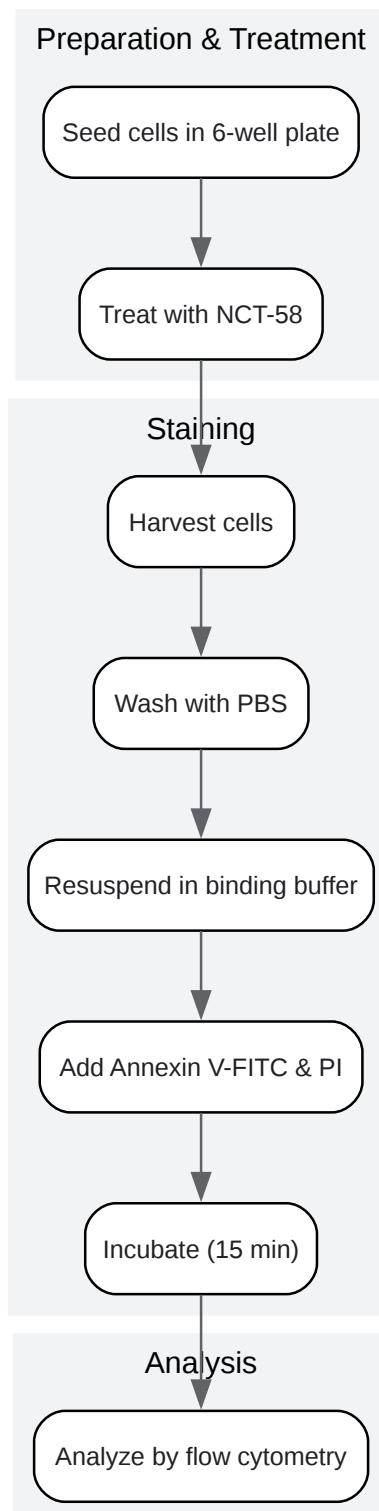
Cell Viability Assay Workflow



Western Blot Workflow



Apoptosis Assay Workflow

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References

- 1. benchchem.com [benchchem.com]
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